

Thermo-chemical Properties of 3-Bromoanisole: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromoanisole (CAS No: 2398-37-0), also known as m-bromoanisole or 1-bromo-3-methoxybenzene, is an important intermediate in organic synthesis. It plays a significant role in the manufacturing of pharmaceuticals, agrochemicals, and other fine chemicals. A thorough understanding of its thermo-chemical properties is crucial for process optimization, safety assessments, and the development of novel synthetic routes. This technical guide provides a comprehensive overview of the key thermo-chemical data for **3-Bromoanisole**, details the experimental protocols for their determination, and visualizes relevant chemical processes.

Quantitative Thermo-chemical Data

The following tables summarize the experimentally determined thermo-chemical properties of **3-bromoanisole** at T = 298.15 K (25 °C) and $p^\circ = 0.1 \text{ MPa}$.

Table 1: Standard Molar Enthalpies of Formation and Combustion



Property	Symbol	Value (kJ mol⁻¹)	Phase
Standard molar energy of combustion	Δc u°	-3624.0 ± 1.4[1]	Liquid
Standard molar enthalpy of formation	Δf H _m °	-106.5 ± 1.7[1]	Liquid
Standard molar enthalpy of formation	Δf H _m °	-48.5 ± 2.1[1]	Gas

Table 2: Standard Molar Enthalpy of Vaporization

Property	Symbol	Value (kJ mol⁻¹)
Standard molar enthalpy of vaporization	$\Delta^{lg}\;H_m{}^o$	58.0 ± 1.2[1]

Experimental Protocols

The thermo-chemical data presented in this guide were determined using precise calorimetric techniques. The methodologies for these key experiments are detailed below.

Rotating Bomb Combustion Calorimetry

This technique was employed to determine the standard molar energy of combustion of **3-bromoanisole**.[1]

Apparatus: An isoperibolic rotating-bomb combustion calorimeter was used. The internal volume of the bomb is $0.342~dm^3$. The calorimeter was calibrated using the combustion of benzoic acid NIST Standard Reference Material 39j, which has a certified massic energy of combustion of $-26434 \pm 3~J\cdot g^{-1}$.

Procedure:

- A sample of liquid 3-bromoanisole was enclosed in a polyester bag of known mass and massic energy of combustion.
- The bag was placed in a silica crucible within the combustion bomb.



- 15.00 cm³ of an aqueous solution of As₂O₃ (≈ 0.09 mol·dm⁻³) was added to the bomb to ensure that all bromine produced during combustion is reduced to hydrobromic acid (HBr).[1]
- The bomb was flushed with oxygen and then filled with pure oxygen to a pressure of 3.04 MPa.
- The calorimeter was assembled, and the combustion reaction was initiated by an electrical discharge through a cotton fuse.
- The bomb was rotated to ensure a complete and uniform reaction and to dissolve the gaseous products in the bomb solution.
- The temperature change of the calorimeter was measured, and the corrected temperature
 rise was used to calculate the standard molar energy of combustion after applying
 corrections for the ignition energy and the energy of combustion of the polyester bag and
 fuse.
- The extent of the oxidation of As₂O₃(aq) to As₂O₅(aq) was determined by titration with a standardized iodine solution to account for the energy of this side reaction. [1]

The standard molar enthalpy of formation in the liquid phase was then derived from the standard molar energy of combustion using the following general reaction equation:

 $C_7H_7BrO(I) + 8.25 O_2(g) \rightarrow 7 CO_2(g) + 3.5 H_2O(I) + HBr(in 600 H_2O)(I)$

Calvet Microcalorimetry

The standard molar enthalpy of vaporization of **3-bromoanisole** was determined by Calvet microcalorimetry.[1]

Apparatus: A high-temperature Calvet microcalorimeter equipped with a vacuum sublimation apparatus was used.

Procedure:

A small amount of the 3-bromoanisole sample was placed in a thin glass capillary tube.

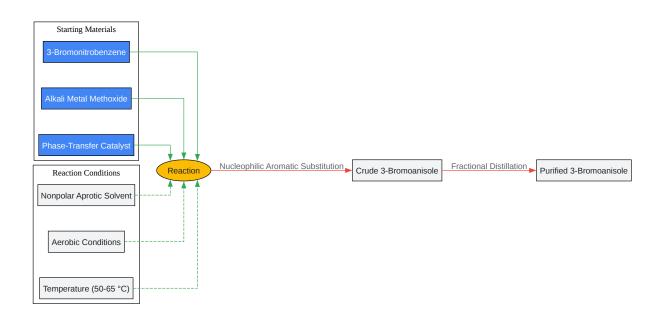


- The capillary tube was introduced into the Calvet microcalorimeter at a constant temperature of 298.15 K.
- The sample was allowed to vaporize under vacuum.
- The heat absorbed during the isothermal vaporization process was measured by the calorimeter.
- The mass of the vaporized sample was determined by weighing the capillary tube before and after the experiment.
- The standard molar enthalpy of vaporization was calculated by dividing the measured heat of vaporization by the number of moles of the vaporized sample.

Visualizations Synthesis of 3-Bromoanisole

3-Bromoanisole can be synthesized through various routes. One common laboratory and industrial method involves the methoxydenitration of 3-bromonitrobenzene.





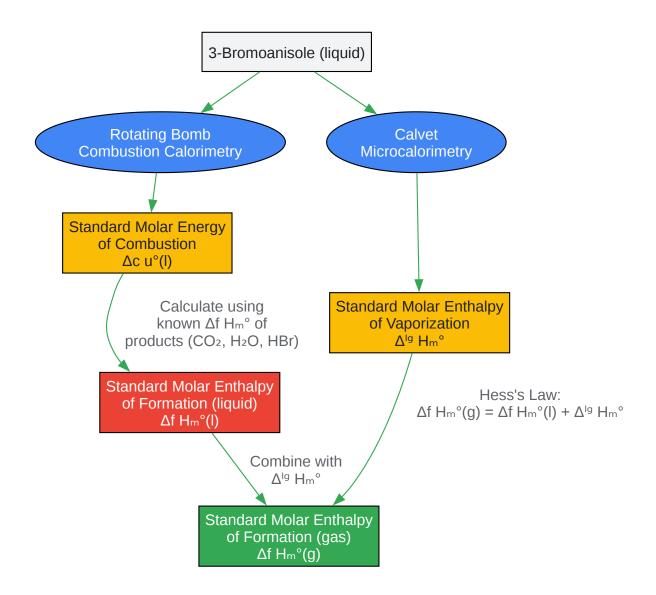
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Caption: Synthesis of **3-Bromoanisole** via Methoxydenitration.

Experimental Workflow for Gas-Phase Enthalpy of Formation



The determination of the standard molar enthalpy of formation in the gaseous phase ($\Delta f H_m^{\circ}$ (g)) is a multi-step process that combines data from different experimental techniques.



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Caption: Workflow for Determining Gaseous Enthalpy of Formation.



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